

Isomaltotetraose CAS number and molecular weight

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Compound of Interest

Compound Name: Isomaltotetraose

Cat. No.: B8078360

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Isomaltotetraose: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on **Isomaltotetraose**, a significant isomalto-oligosaccharide. The data presented herein is curated for professionals engaged in research and development.

Physicochemical Data

A summary of the key quantitative data for **Isomaltotetraose** is presented below for easy reference and comparison.

Parameter	Value	Citations
CAS Number	35997-20-7	[1] [2] [3] [4]
Molecular Formula	C ₂₄ H ₄₂ O ₂₁	[2] [3] [4]
Molecular Weight	666.58 g/mol	[2] [3] [4] [5]
Synonyms	Glα(1-6)Glα(1-6)Glα(1-6)Glc	

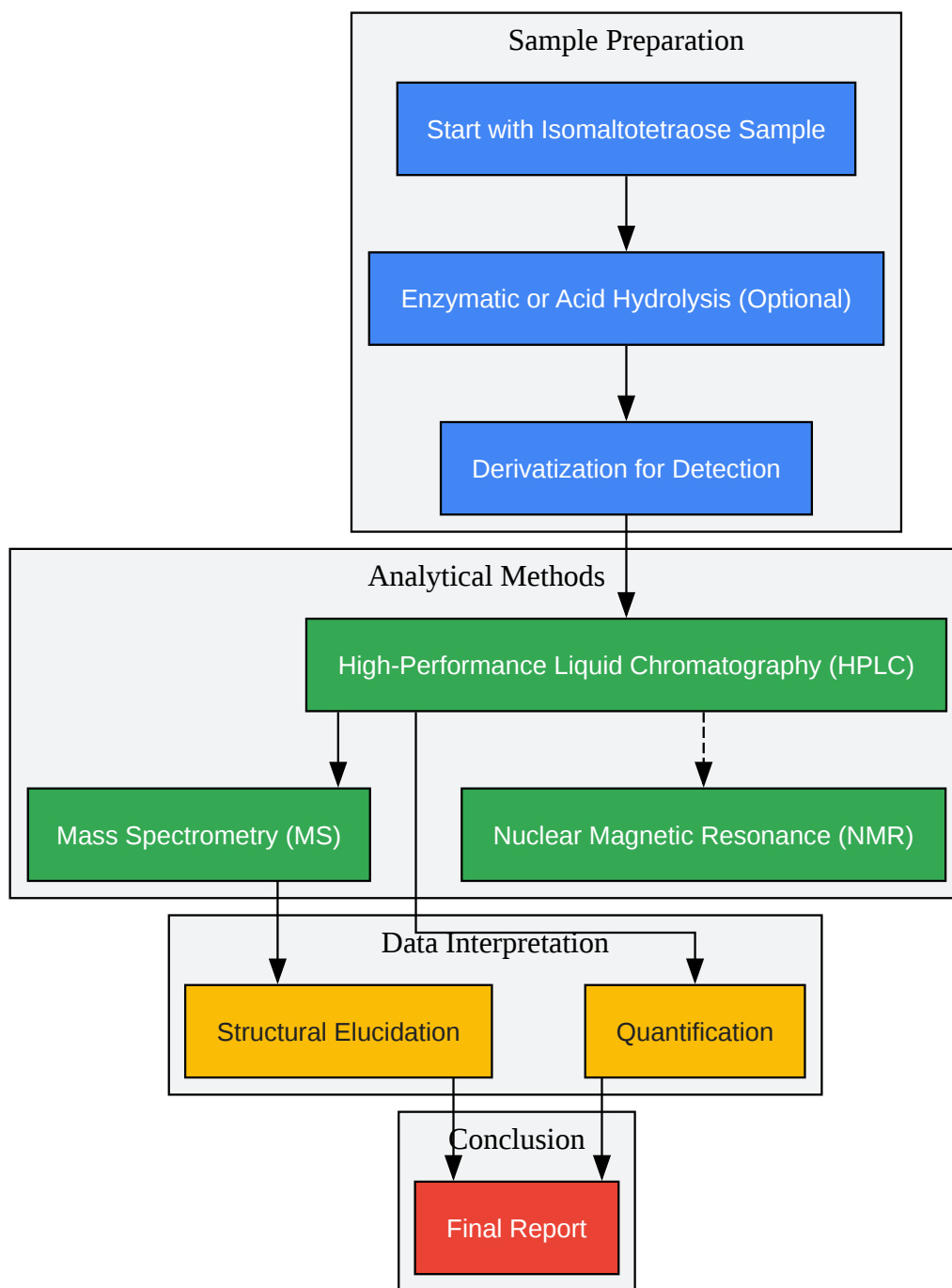
Overview

Isomaltotetraose is an oligosaccharide belonging to the isomalto-oligosaccharide (IMO) family.^{[1][5]} It is characterized by alpha-1,6-glycosidic linkages between its glucose units. In research contexts, **Isomaltotetraose** is noted as one of the main hydrolysis end products of the dextranase DexKQ and has been observed to induce dextranase synthesis.^{[1][5]}

Further in-depth analysis, including detailed experimental protocols for specific applications and associated signaling pathways, can be provided upon request. This may include methodologies for its use in studying antibody responses or its role in enzymatic assays.

Experimental Workflow for Isomaltotetraose Analysis

The following diagram outlines a general workflow for the analysis of oligosaccharides like **Isomaltotetraose**.



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Caption: A generalized experimental workflow for the chemical analysis of **Isomaltotetraose**.

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